

Application Note: Probing Enzyme Kinetics with 2-(4-Bromo-2-nitrophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(4-Bromo-2-nitrophenyl)acetic acid

Cat. No.: B108367

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Introduction: A Versatile Scaffold for Enzyme Inhibition

2-(4-Bromo-2-nitrophenyl)acetic acid is a multifaceted organic compound that serves as a crucial intermediate in the synthesis of various biologically active molecules.^[1] Its unique structure, featuring a phenylacetic acid core substituted with both a bromine atom and a nitro group, makes it a molecule of significant interest for researchers in drug discovery and chemical biology.^[1] Phenylacetic acid derivatives are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs) that exert their therapeutic effects through the inhibition of cyclooxygenase (COX) enzymes. Given this precedent, **2-(4-Bromo-2-nitrophenyl)acetic acid** presents a compelling scaffold for the development of novel enzyme inhibitors, particularly within the realm of inflammatory and pain pathways.

This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of **2-(4-Bromo-2-nitrophenyl)acetic acid** in enzyme inhibition studies. We will focus on the inhibition of Cyclooxygenase-2 (COX-2), a key enzyme in the inflammatory cascade, as a representative and therapeutically relevant target.^[2] ^[3]^[4] This document will furnish detailed protocols, explain the rationale behind experimental design, and offer insights into data interpretation, thereby providing a self-validating framework for your research.

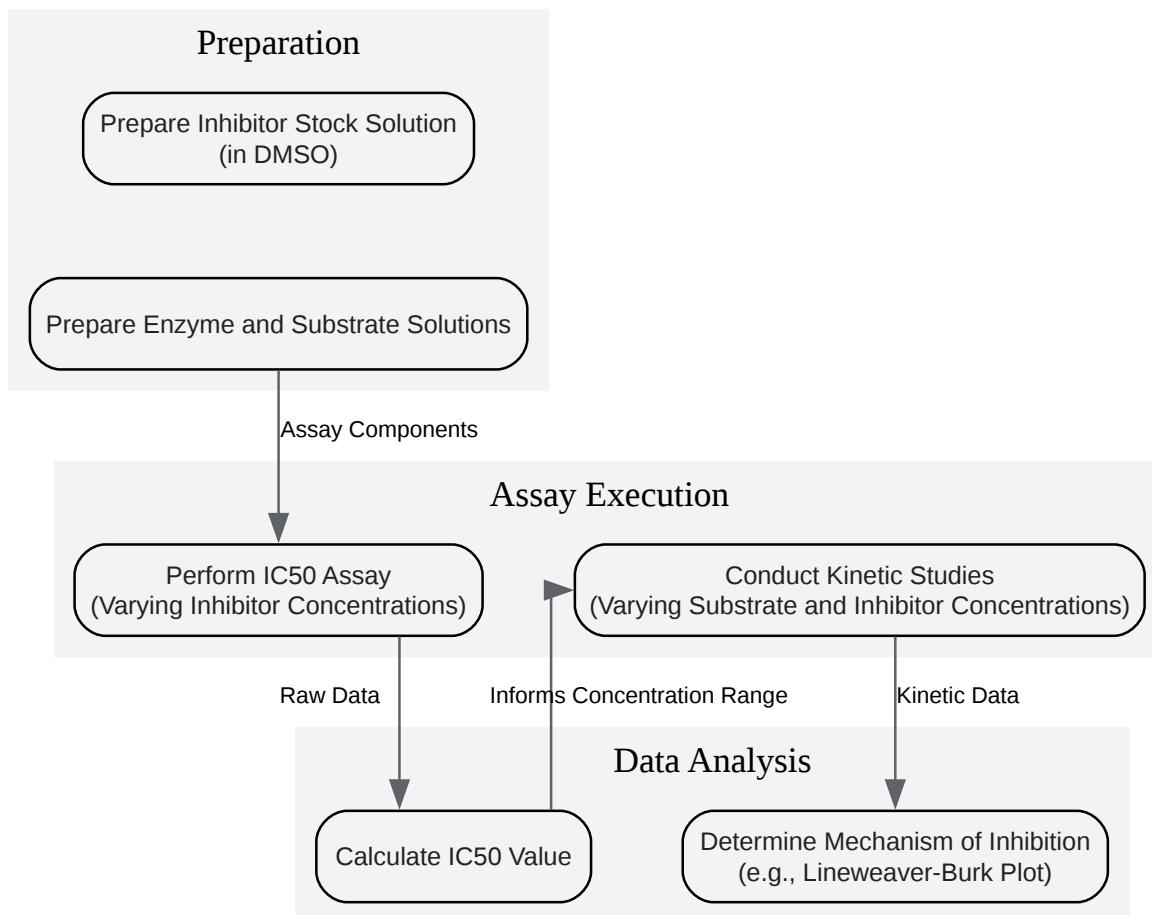
Physicochemical Properties of 2-(4-Bromo-2-nitrophenyl)acetic acid

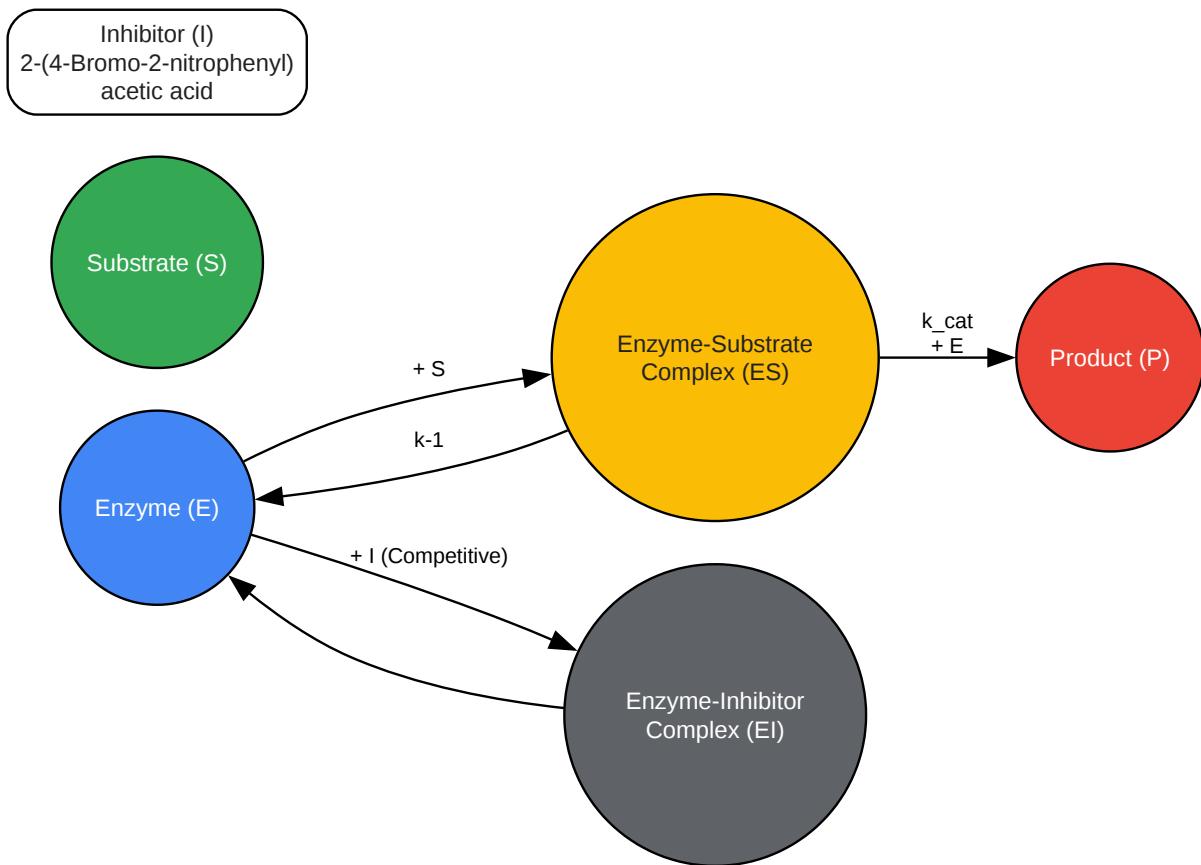
A thorough understanding of the physicochemical properties of a potential inhibitor is fundamental to designing robust and reproducible enzyme assays. The following table summarizes the key properties of **2-(4-Bromo-2-nitrophenyl)acetic acid**.

Property	Value	Source
CAS Number	6127-11-3	Chem-Impex
Molecular Formula	C ₈ H ₆ BrNO ₄	Chem-Impex
Molecular Weight	260.04 g/mol	Chem-Impex
Appearance	Off-white solid	Chem-Impex
Melting Point	156-160 °C	ECHEMI
Purity	≥ 98% (HPLC)	Chem-Impex
Solubility	Soluble in DMSO and ethanol	Benchchem
Storage	Store at 0-8°C	Chem-Impex

Conceptual Workflow for Enzyme Inhibition Studies

The process of characterizing a novel enzyme inhibitor can be systematically approached. The following diagram illustrates a typical workflow, from initial inhibitor preparation to the determination of its inhibitory mechanism.



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